Spectroscopic Characterization of 10-Azabenzo(a)pyrene: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*10-Azabenzo(a)pyrene*
CAS No.:	*189-92-4*
Cat. No.:	*B085522*

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Introduction: The Significance of Aza-Substituted Polycyclic Aromatic Hydrocarbons

10-Azabenzo(a)pyrene, also known as pyreno[1,2-b]pyridine, is a heterocyclic aromatic compound belonging to the family of aza-polycyclic aromatic hydrocarbons (aza-PAHs). These compounds are of significant interest to researchers in environmental science, toxicology, and drug development due to their unique electronic properties and biological activities. The substitution of a carbon-hydrogen group in the parent PAH, benzo(a)pyrene, with a nitrogen atom introduces a locus of basicity and alters the molecule's polarity, metabolic pathways, and potential for intermolecular interactions.

A thorough spectroscopic characterization is fundamental to understanding the structure-activity relationships of **10-Azabenzo(a)pyrene**. This technical guide provides a comprehensive overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic features of **10-Azabenzo(a)pyrene**. While a complete set of experimentally validated spectra for this specific molecule is not readily

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available in public-domain literature, this guide will leverage established spectroscopic principles and data from the parent compounds, benzo(a)pyrene and pyridine, to provide a robust predictive framework. This approach will empower researchers to identify and characterize **10-Azabenzo(a)pyrene** and its derivatives in complex matrices.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is an unparalleled tool for the structural elucidation of organic molecules. For **10-Azabenzo(a)pyrene**, both ^{1}H and ^{13}C NMR will provide a detailed map of the proton and carbon environments within the molecule.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

A detailed, step-by-step methodology for acquiring high-quality NMR spectra is crucial for accurate structural assignment.

Sample Preparation:

- Solvent Selection: Dissolve approximately 5-10 mg of the purified **10-Azabenzo(a)pyrene** sample in 0.5-0.7 mL of a deuterated solvent. Chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6) are common choices for PAHs, offering good solubility and a wide chemical shift window.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Filtration: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.

Instrumental Parameters (for a 500 MHz Spectrometer):

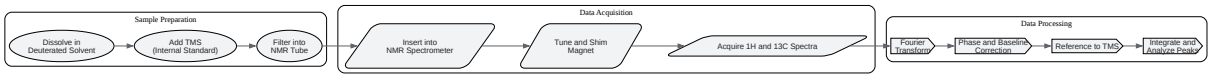
- ^{1}H NMR:
  - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').

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- Spectral Width: A range of -2 to 12 ppm is typically sufficient for aromatic compounds.
- Acquisition Time: 2-3 seconds to ensure good resolution.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64 scans, depending on the sample concentration.

- ^{13}C NMR:
  - Pulse Program: A proton-decoupled experiment (e.g., 'zgpg30') to obtain singlets for each carbon.
  - Spectral Width: A range of 0 to 200 ppm.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024-4096 scans are often necessary due to the low natural abundance of ^{13}C.

Diagram of the NMR Experimental Workflow:



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Caption: Workflow for NMR spectroscopic analysis of **10-Azabenzo(a)pyrene**.

Predicted ^{1}H NMR Spectral Features

The ^{1}H NMR spectrum of **10-Azabenzo(a)pyrene** is expected to show a complex set of signals in the aromatic region (typically δ 7.0-9.5 ppm). Key predictions include:

- Downfield Shift of Protons Near Nitrogen: The protons on the pyridine ring, particularly those alpha and gamma to the nitrogen atom, will experience a deshielding effect due to the electronegativity of nitrogen. This will shift their resonances to a lower field (higher ppm) compared to the corresponding protons in benzo[a]pyrene.
- Bay-Region Protons: The protons in the sterically hindered "bay region" will likely appear as distinct downfield signals due to spatial interactions.
- Coupling Patterns: The spectrum will exhibit a series of doublets and multiplets arising from spin-spin coupling between adjacent protons. The coupling constants (J-values) will be characteristic of ortho, meta, and para relationships in the aromatic rings. For instance, ortho-coupling is typically in the range of 7-9 Hz.

For Comparison: ^{1}H NMR of Benzo[a]pyrene The reported ^{1}H NMR spectrum of benzo[a]pyrene shows a series of multiplets in the range of δ 7.7 to 9.0 ppm.[1]

Predicted ^{13}C NMR Spectral Features

The ^{13}C NMR spectrum will provide information on the electronic environment of each carbon atom.

- Carbons Adjacent to Nitrogen: The carbon atoms directly bonded to the nitrogen in the pyridine ring will be significantly deshielded and appear at a lower field (higher ppm) compared to other aromatic carbons.
- Quaternary Carbons: Carbons at the fusion of the rings will generally have lower intensities due to the absence of attached protons and longer relaxation times.

Quantitative Data Summary (Predicted/Comparative):

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Nucleus	Compound	Typical Chemical Shift Range (ppm)	Key Features
^{1}H	10-Azabenzo(a)pyrene	δ 7.5 - 9.5 (predicted)	Protons adjacent to nitrogen are expected to be the most downfield.
Benzo[a]pyrene	δ 7.7 - 9.0	Complex multiplets in the aromatic region.[1]	
Pyridine	δ 7.2 - 8.6	α-protons are the most deshielded.	
^{13}C	10-Azabenzo(a)pyrene	δ 120 - 155 (predicted)	Carbons adjacent to nitrogen are expected to be the most downfield.
Benzo[a]pyrene	δ 122 - 132	A complex set of signals for the 20 carbon atoms.	
Pyridine	δ 123 - 150	α-carbons are the most deshielded.	

Infrared (IR) Spectroscopy: Identifying Functional Groups and Vibrational Modes

IR spectroscopy probes the vibrational frequencies of bonds within a molecule, providing a characteristic "fingerprint" and identifying key functional groups.

Experimental Protocol: Acquiring an IR Spectrum

Sample Preparation (KBr Pellet Method):

- Grinding: Grind a small amount (1-2 mg) of dry **10-Azabenzo(a)pyrene** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.

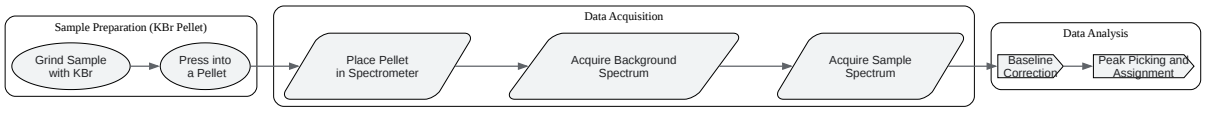
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- Pressing: Transfer the powder to a pellet press and apply pressure to form a thin, transparent or translucent pellet.
- Analysis: Place the KBr pellet in the sample holder of the FT-IR spectrometer.

Instrumental Parameters:

- Spectral Range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans are typically averaged to improve the signal-to-noise ratio.
- Background: A background spectrum of the empty sample compartment or a pure KBr pellet should be recorded and subtracted from the sample spectrum.

Diagram of the IR Spectroscopy Experimental Workflow:



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Caption: Workflow for IR spectroscopic analysis of **10-Azabenzo(a)pyrene**.

Predicted IR Spectral Features

The IR spectrum of **10-Azabenzo(a)pyrene** is expected to be dominated by absorptions characteristic of its aromatic and heterocyclic nature.

- Aromatic C-H Stretching: A series of sharp bands are expected just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}).[2]

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- C=C and C=N Stretching: Strong to medium intensity bands in the 1650-1450 cm^{-1} region are characteristic of C=C stretching vibrations within the aromatic rings and the C=N stretching of the pyridine ring.

- C-H Bending (Out-of-Plane): The region between 900 and 650 cm^{-1} will contain a complex pattern of strong bands due to out-of-plane C-H bending vibrations. The specific pattern is highly diagnostic of the substitution pattern on the aromatic rings.

Quantitative Data Summary (Predicted/Comparative):

Vibrational Mode	Compound	Typical Wavenumber (cm^{-1})	Intensity
Aromatic C-H Stretch	10-Azabenzo(a)pyrene	3100 - 3000	Medium to Weak
C=C/C=N Stretch	10-Azabenzo(a)pyrene	1650 - 1450	Strong to Medium
C-H Out-of-Plane Bend	10-Azabenzo(a)pyrene	900 - 650	Strong
Aromatic C-H Stretch	Pyrene	~3040	Medium
C=C Stretch	Pyrene	~1600, 1430	Medium

UV-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides information about the conjugated π-electron system of a molecule. The absorption of UV or visible light corresponds to the promotion of electrons from lower to higher energy molecular orbitals.

Experimental Protocol: Acquiring a UV-Vis Spectrum

Sample Preparation:

- Solvent Selection: Choose a UV-transparent solvent in which **10-Azabenzo(a)pyrene** is soluble. Ethanol, methanol, cyclohexane, or acetonitrile are common choices.

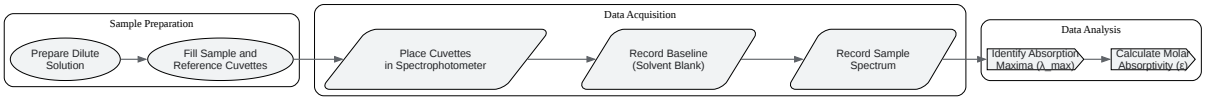
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- Concentration: Prepare a dilute solution of the compound. The concentration should be adjusted so that the maximum absorbance is between 0.5 and 1.5 absorbance units.
- Cuvette: Use a matched pair of quartz cuvettes (one for the sample and one for the solvent blank).

Instrumental Parameters:

- Wavelength Range: Scan from approximately 200 to 600 nm.
- Blank Correction: Record a baseline spectrum with the cuvette containing only the solvent and subtract this from the sample spectrum.

Diagram of the UV-Vis Spectroscopy Experimental Workflow:



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Caption: Workflow for UV-Vis spectroscopic analysis of **10-Azabenzo(a)pyrene**.

Predicted UV-Vis Spectral Features

The UV-Vis spectrum of **10-Azabenzo(a)pyrene** is expected to be similar to that of benzo[a]pyrene, characterized by multiple absorption bands corresponding to π → π* transitions.

- Fine Structure: The spectrum will likely exhibit vibrational fine structure, which is characteristic of rigid polycyclic aromatic systems.

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- Absorption Maxima (λ_max): A series of absorption maxima are expected across the UV and potentially into the visible region. The introduction of the nitrogen atom may cause a slight shift in the position and intensity of these bands compared to benzo(a)pyrene.

Quantitative Data Summary (Predicted/Comparative):

Compound	Solvent	Reported/Expected λ_max (nm)	Notes
10-Azabenzo(a)pyrene	Ethanol (predicted)	250-450	Expected to be similar to benzo[a]pyrene with potential minor shifts.
Benzo[a]pyrene	Cyclohexane	~255, 265, 275, 285, 297, 363, 383	Shows characteristic fine structure.
Pyrene	Cyclohexane	~335	Strong absorption.[3]

Conclusion and Future Outlook

This technical guide provides a comprehensive, albeit predictive, framework for the spectroscopic characterization of **10-Azabenzo(a)pyrene** using NMR, IR, and UV-Vis spectroscopy. The provided experimental protocols and expected spectral features, based on sound chemical principles and comparative data, offer a valuable resource for researchers working with this and related aza-PAHs.

The definitive characterization of **10-Azabenzo(a)pyrene** awaits the publication of experimentally obtained and validated spectroscopic data. Such data would be a valuable addition to the scientific literature, enabling more precise identification and quantification of this compound in various applications, from environmental monitoring to the development of novel therapeutic agents.

References

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